

Section 1: Core Hazard Profile & Identification

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Compound of Interest

Compound Name: **3-Morpholinobenzaldehyde**

Cat. No.: **B1352361**

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3-Morpholinobenzaldehyde (CAS No. 446866-87-1) is a pale yellow crystalline solid.[\[2\]](#) Its core structure, featuring a reactive aldehyde group and a morpholine moiety, is key to its synthetic utility and, concurrently, its hazard profile. The primary risks associated with this compound are acute toxicity upon ingestion or skin contact, and significant irritation to the skin, eyes, and respiratory system.[\[2\]](#)

A foundational understanding begins with its key identifiers and physicochemical properties, summarized below.

Identifier	Value	Source
CAS Number	446866-87-1	[1] [2]
Molecular Formula	C11H13NO2	[1] [2] [3]
Molecular Weight	191.23 g/mol	[1] [2] [3]
Appearance	Pale yellow crystals/solid	[2]
Melting Point	67.5 - 70.5 °C	[2]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for understanding these hazards.

GHS Classification	Hazard Statement	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	Warning
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning
STOT - Single Exposure (Category 3)	H335: May cause respiratory irritation	Warning

Note: GHS classifications are aggregated from multiple sources and may vary slightly. The most conservative approach should always be adopted.[3][4]

Section 2: Proactive Safety Protocols: Laboratory Handling & Storage

Safe handling is a proactive, not reactive, process. The objective is to minimize all potential routes of exposure— inhalation, dermal contact, ingestion, and ocular contact.

Engineering Controls: The First Line of Defense

- Ventilation: All manipulations of solid **3-Morpholinobenzaldehyde** or its solutions must be conducted within a certified chemical fume hood. This is non-negotiable. The compound can cause respiratory tract irritation, and minimizing the inhalation of dust or vapors is critical.[2][5]
- Safety Stations: Facilities must be equipped with an easily accessible eyewash station and a safety shower.[2] The immediate availability of these resources is crucial in mitigating the severity of an accidental exposure.

Personal Protective Equipment (PPE): The Essential Barrier

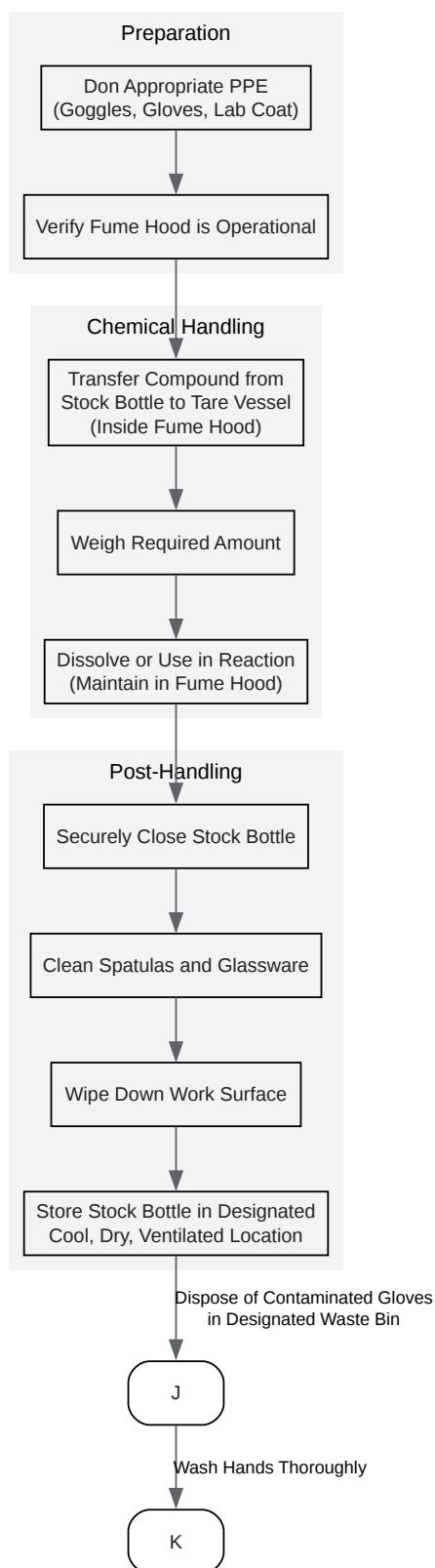
The selection of PPE is not a matter of preference but of scientific necessity.

- Eye Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[2\]](#) Standard safety glasses do not provide a sufficient seal against splashes or fine particulates.
- Hand Protection: Wear appropriate protective gloves. Nitrile gloves are a common choice, but it is best practice to consult a glove compatibility chart for the specific solvents being used. Gloves must be inspected before use and removed using the proper technique to avoid skin contamination.[\[5\]](#)
- Body Protection: A standard laboratory coat is required. For operations with a higher risk of spillage, such as bulk transfers, consider a chemically resistant apron. Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)

Storage & Stability

- Conditions: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#) Some suppliers recommend storage under an inert gas (nitrogen or argon) at 2-8°C.[\[1\]](#)
- Incompatibilities: The aldehyde functional group can be readily oxidized. Therefore, store **3-Morpholinobenzaldehyde** away from strong oxidizing agents, strong reducing agents, and strong bases.[\[2\]](#)[\[4\]](#)
- Stability: The compound is stable under normal temperatures and pressures. However, avoid conditions that could lead to dust generation.[\[2\]](#) Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, and nitrogen oxides.[\[2\]](#)[\[6\]](#)

Below is a workflow diagram illustrating the standard handling protocol in a research environment.

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Caption: Standard Laboratory Handling Workflow for **3-Morpholinobenzaldehyde**.

Section 3: Reactive Protocols: Emergency & First-Aid Measures

Even with meticulous planning, accidents can occur. A rapid and correct response is vital to minimizing harm.

Exposure Route	Immediate Action Protocol	Key Rationale
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2][4]	Rapid and prolonged irrigation is necessary to dilute and wash away the chemical, minimizing damage to the cornea and other sensitive tissues.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[2][4]	The compound is harmful in contact with skin. Removing contaminated clothing is critical to stop ongoing exposure.
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]	Removing the individual from the contaminated atmosphere is the first priority. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance.[2]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and give a cupful of water. Call a poison control center or doctor immediately for treatment advice.[2][4]	Inducing vomiting can cause further damage to the esophagus and poses a risk of aspiration of the chemical into the lungs.

The following decision tree outlines the critical first-aid steps.

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Caption: First Aid Decision Tree for Exposure to **3-Morpholinobenzaldehyde**.

Spill & Fire Response

- Minor Spills (Solid): For small spills, carefully vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[2\]](#)[\[7\]](#) It is critical to avoid generating dusty conditions during this process. Ensure the area is well-ventilated.[\[2\]](#)

- Firefighting: In case of a fire, use water spray, dry chemical, carbon dioxide, or chemical foam.[2] Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[2]

Section 4: Toxicological and Disposal Insights

Toxicological Summary

The primary toxicological concerns are irritation and acute toxicity.[2] The compound is designated as harmful, not highly toxic, but this should not lead to complacency. The target organs include the respiratory system, gastrointestinal system, eyes, and skin.[2] To date, no specific information regarding chronic effects, carcinogenicity, or reproductive toxicity has been identified in the provided sources.[2][8]

Disposal Considerations

All chemical waste must be handled in accordance with local, state, and federal regulations.[7] Do not allow this chemical to enter the environment.[2] Waste **3-Morpholinobenzaldehyde** and contaminated materials should be placed in a labeled, sealed container for disposal by a licensed professional waste disposal service.

This guide provides a detailed framework for the safe handling of **3-Morpholinobenzaldehyde**. By understanding the "why" behind each safety protocol, researchers can cultivate a culture of safety that protects themselves and their colleagues.

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